

An In-Depth Technical Guide to the Environmental Contamination Sources of ADONA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ADONA
CAS No.: 919005-14-4
Cat. No.: B6596476

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the environmental contamination sources of 4,8-dioxa-3H-perfluorononanoic acid (**ADONA**), a short-chain per- and polyfluoroalkyl substance (PFAS) utilized as a replacement for perfluorooctanoic acid (PFOA) in fluoropolymer manufacturing. The document details the industrial uses of **ADONA**, its physicochemical properties relevant to environmental fate, and summarizes available quantitative data on its presence in various environmental matrices. Furthermore, it outlines established analytical methodologies for **ADONA** detection and explores the current understanding of its toxicological profile and potential signaling pathway interactions. This guide is intended to serve as a core resource for researchers, scientists, and professionals in drug development engaged in the study of emerging environmental contaminants.

Introduction to ADONA

4,8-dioxa-3H-perfluorononanoic acid (**ADONA**) is a chemical compound used as a processing aid in the manufacturing of fluoropolymers, such as polytetrafluoroethylene (PTFE), renowned for their non-stick and water-repellent properties.[1] Produced by 3M under its Dyneon™ brand, **ADONA** was introduced as a substitute for PFOA, a long-chain PFAS that has been largely phased out due to concerns over its persistence, bioaccumulation, and toxicity.[2]

Structurally, **ADONA** is a polyfluorinated ether carboxylic acid. Unlike perfluorinated compounds, the presence of an ether linkage and a hydrogen atom makes it potentially more susceptible to degradation.[2] However, its fluorinated carbon chain still imparts the chemical stability and surfactant properties characteristic of PFAS.

Chemical and Physical Properties of **ADONA**

Property	Value	Reference
Molecular Formula	C7H2F12O4	--INVALID-LINK--
Molecular Weight	378.07 g/mol	--INVALID-LINK--
CAS Number	919005-14-4	--INVALID-LINK--
Appearance	Not specified	
Solubility	Sparingly soluble in chloroform, DMSO, and methanol	--INVALID-LINK--

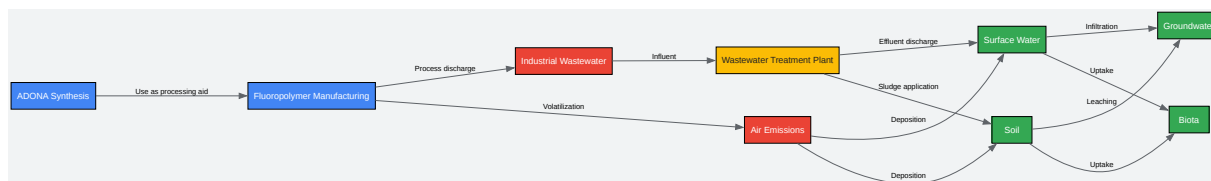
Environmental Contamination Sources

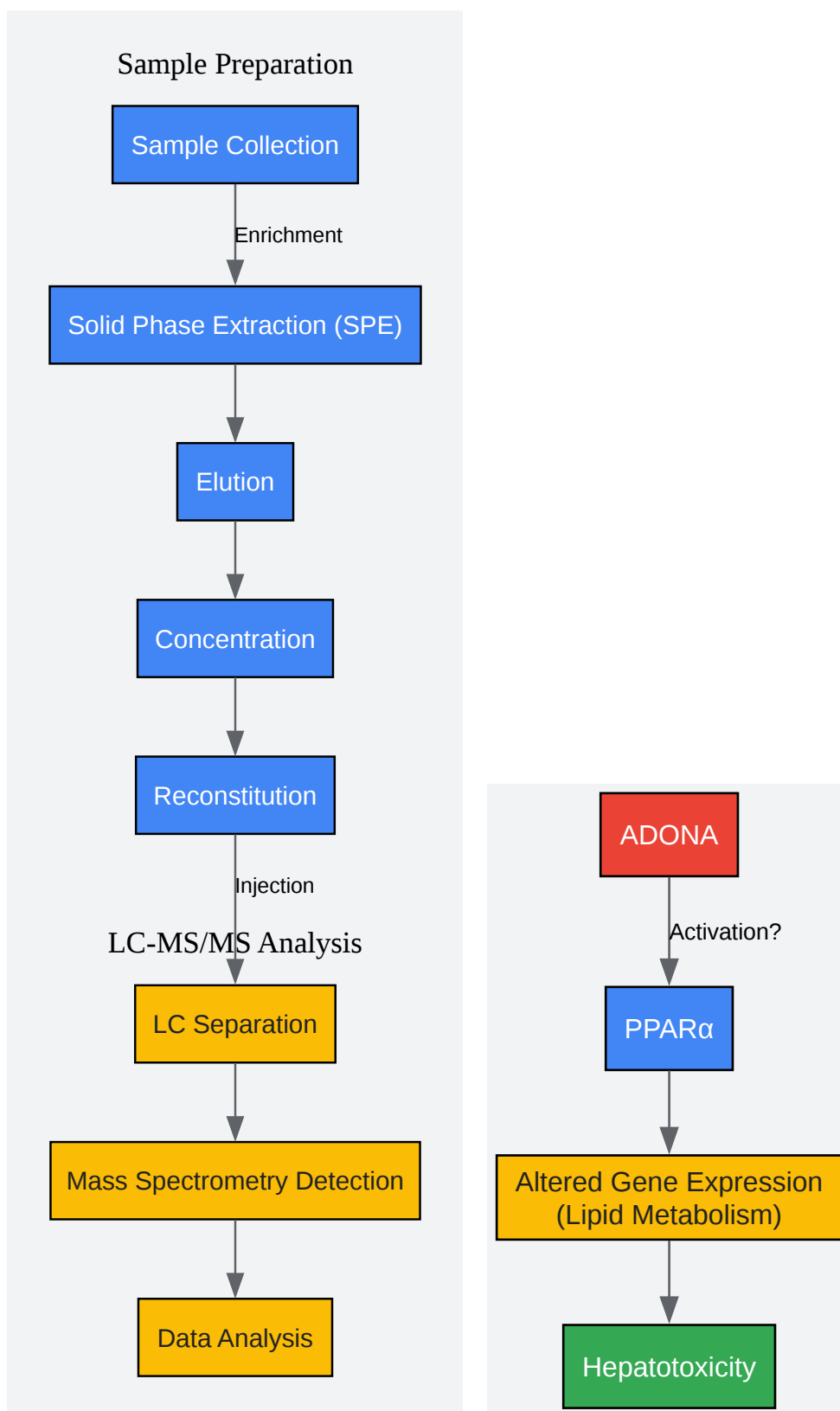
The primary source of **ADONA** in the environment is linked to its industrial production and use in fluoropolymer manufacturing.

Industrial Manufacturing and Processing

The synthesis and application of **ADONA** as a polymerization aid are the main points of its release into the environment. The manufacturing process itself can lead to discharges into wastewater and emissions into the air.

Logical Flow of **ADONA** from Production to Environmental Contamination





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. esaa.org [esaa.org]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Environmental Contamination Sources of ADONA]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6596476/docs#an-in-depth-technical-guide-to-the-environmental-contamination-sources-of-adona>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check